

Application Notes and Protocols for Visualizing Spindle Pole Bodies in Yeast

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Compound of Interest

Compound Name: *spb*

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These application notes provide an overview and detailed protocols for the visualization of Spindle Pole Bodies (**SPBs**), the yeast equivalent of the mammalian centrosome, a critical organelle in cell division. The techniques described are essential for researchers in cell biology, oncology, and drug development investigating the mechanisms of mitosis and identifying potential therapeutic targets.

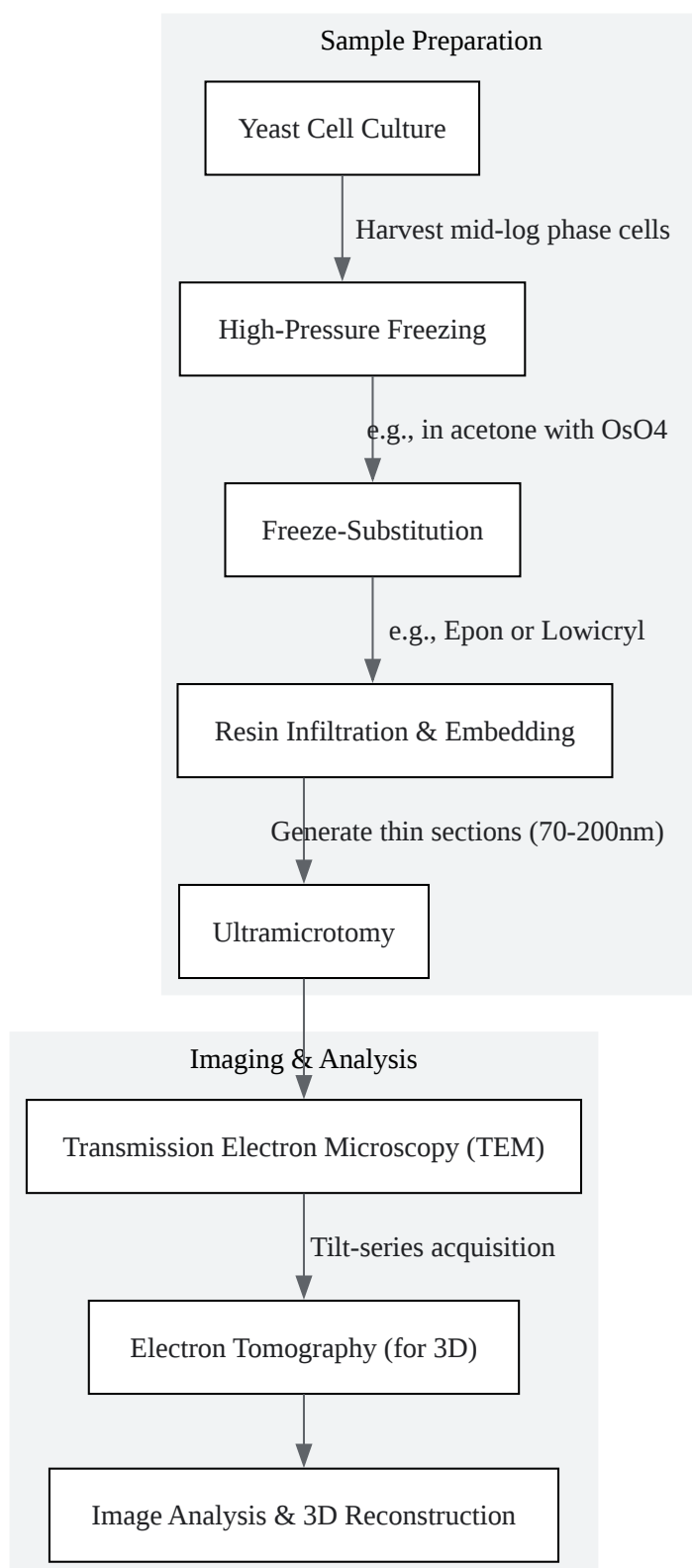
Introduction to Spindle Pole Body Visualization

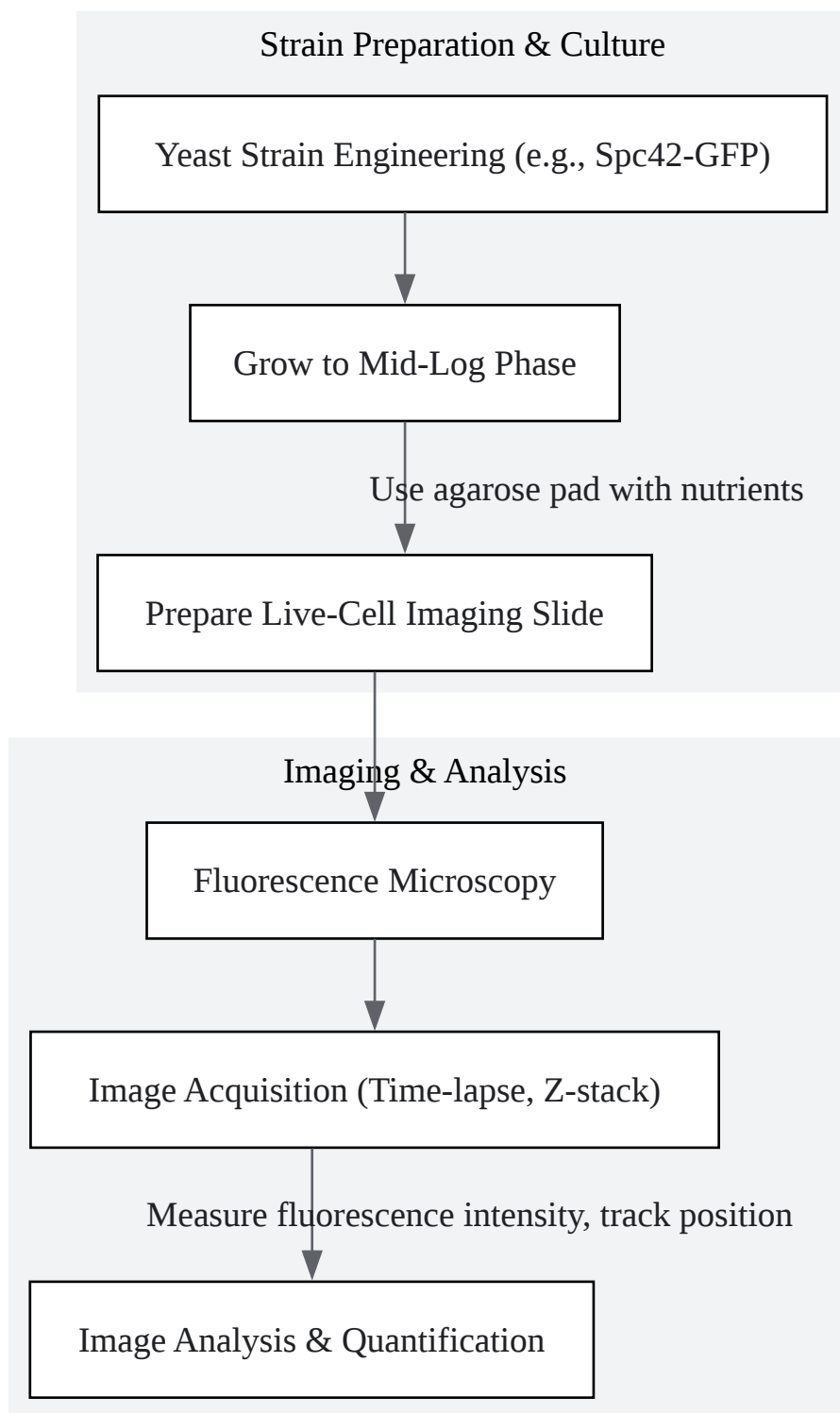
The Spindle Pole Body (**SPB**) in yeast is a multilayered, cylindrical organelle embedded in the nuclear envelope that functions as the primary microtubule-organizing center.^{[1][2]} Visualizing the **SPB** is crucial for understanding its duplication, assembly, and role in mitotic spindle formation. Various techniques, ranging from high-resolution electron microscopy to dynamic live-cell fluorescence imaging, are employed to study its structure and function.^{[1][2]}

Electron Microscopy Techniques for High-Resolution SPB Imaging

Electron microscopy (EM) provides unparalleled resolution for examining the ultrastructure of the **SPB**.^{[1][3]} Techniques like high-pressure freezing (HPF) followed by freeze-substitution (FS) and electron tomography offer detailed three-dimensional views of the **SPB**'s layered architecture.^{[3][4][5]}

Experimental Workflow: Electron Microscopy of Yeast SPBs





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